

Cocamidopropyl Betaine: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: Cocamidopropyl betaine

Cat. No.: B3430811

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Introduction

Cocamidopropyl betaine (CAPB) is a prominent amphoteric surfactant widely utilized in the formulation of personal care products, and increasingly, in specialized applications within the pharmaceutical and biotechnology sectors.[1][2][3][4] Derived from coconut oil, CAPB is valued for its mildness, excellent foaming and viscosity-building characteristics, and its ability to reduce the irritancy of harsher anionic surfactants.[1][5] This technical guide provides an in-depth analysis of the chemical structure, physicochemical properties, synthesis, and analytical methodologies pertaining to **cocamidopropyl betaine**, tailored for a scientific audience.

Chemical Structure and Nomenclature

Cocamidopropyl betaine is a zwitterionic quaternary ammonium compound. Its structure features a hydrophobic tail derived from the fatty acids of coconut oil (predominantly lauric acid, C12) and a hydrophilic head containing both a permanently cationic quaternary ammonium group and a pH-dependent anionic carboxylate group.[5][6] This amphoteric nature is central to its functional properties, allowing it to behave as a cationic, anionic, or zwitterionic species depending on the pH of the medium.[7]

- IUPAC Name: {--INVALID-LINK--ammonio}acetate[5]
- CAS Number: 61789-40-0[8]

- Molecular Formula (for the lauramidopropyl betaine component): $C_{19}H_{38}N_2O_3$ [5]
- Molecular Weight (for the lauramidopropyl betaine component): 342.52 g/mol

The general structure consists of a fatty acyl group (R-CO), where R represents the alkyl chains from coconut oil, linked via an amide bond to a propyl-dimethylamine backbone, which is further quaternized with a carboxymethyl group.

Physicochemical Properties

The functional characteristics of **cocamidopropyl betaine** are dictated by its physicochemical properties. A summary of key quantitative data is presented in the following tables.

Property	Value	References
Appearance	Clear to pale yellow liquid	[9]
pH (as supplied, typically a 30% aqueous solution)	5.0 - 7.0	[10][11]
Isoelectric Point (pI)	~6.25	[10]
Melting Point	< -10 °C	[9]
Boiling Point	> 100 °C	[9]
Density	~1.05 g/cm ³	[2]
Solubility	Soluble in water	[5]

Surfactant Properties	Value	References
Active Matter (as supplied)	30-32%	[12]
Critical Micelle Concentration (CMC)	Varies (e.g., 63.1 mg/L)	[13]
Viscosity (as supplied)	< 100 cP at 30°C	[2]

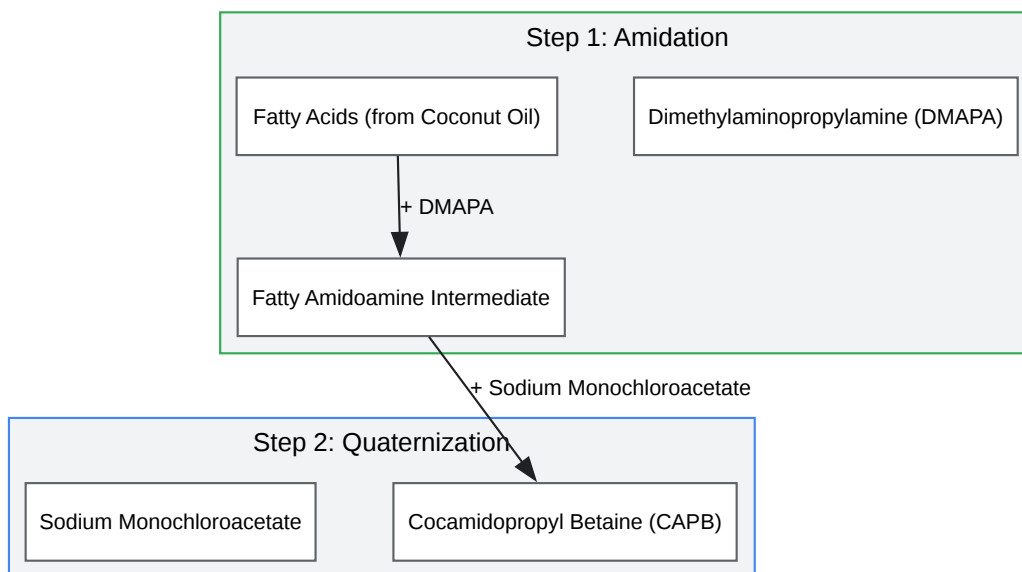
Synthesis of Cocamidopropyl Betaine

The industrial synthesis of **cocamidopropyl betaine** is a two-step process.^[14]

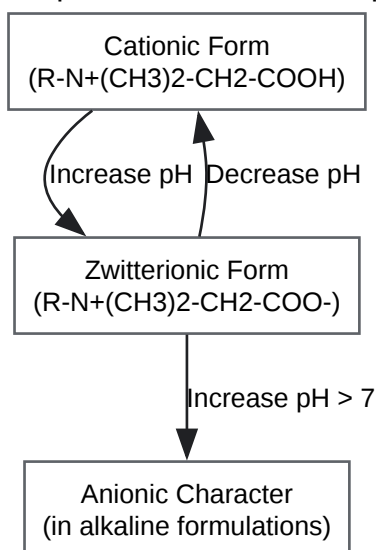
- Amidation: Fatty acids from coconut oil are reacted with dimethylaminopropylamine (DMAPA). The primary amine of DMAPA selectively reacts with the fatty acids to form a fatty amidoamine intermediate.^[6]
- Quaternization (Betainization): The tertiary amine of the fatty amidoamine intermediate is then reacted with sodium monochloroacetate in an aqueous solution to form the quaternary ammonium carboxymethyl group, yielding **cocamidopropyl betaine** and sodium chloride as a byproduct.^[6]

It is crucial to control the reaction conditions to minimize the presence of unreacted starting materials and byproducts, such as amidoamine (AA) and dimethylaminopropylamine (DMAPA), which are known to be potential skin sensitizers.^{[15][16]}

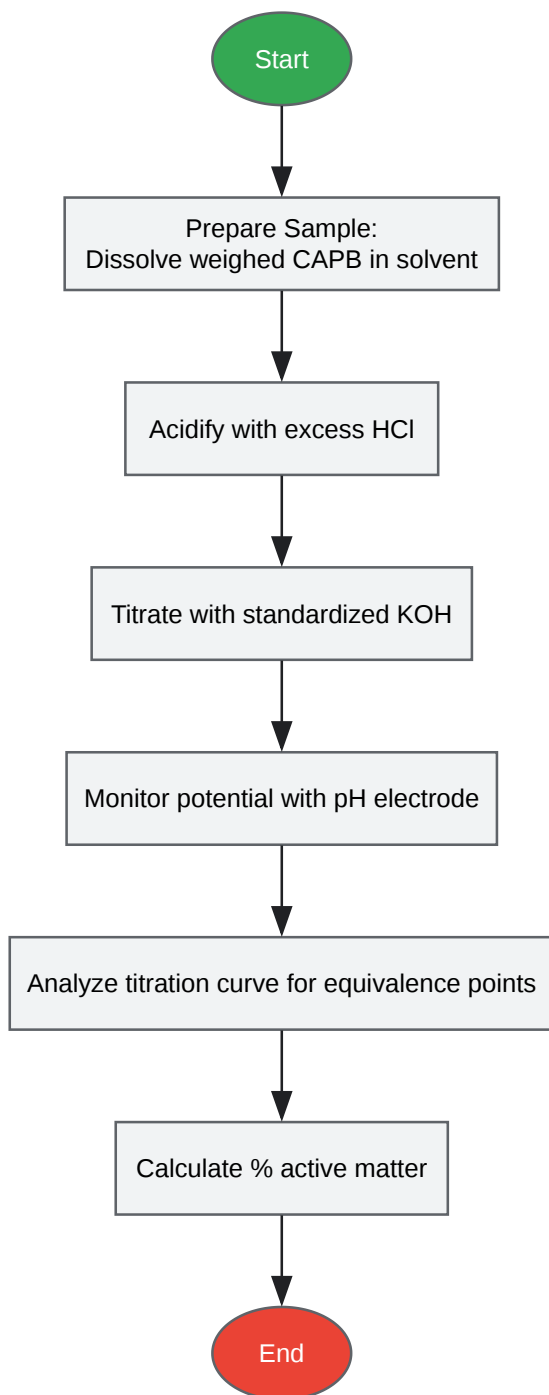
Synthesis of Cocamidopropyl Betaine



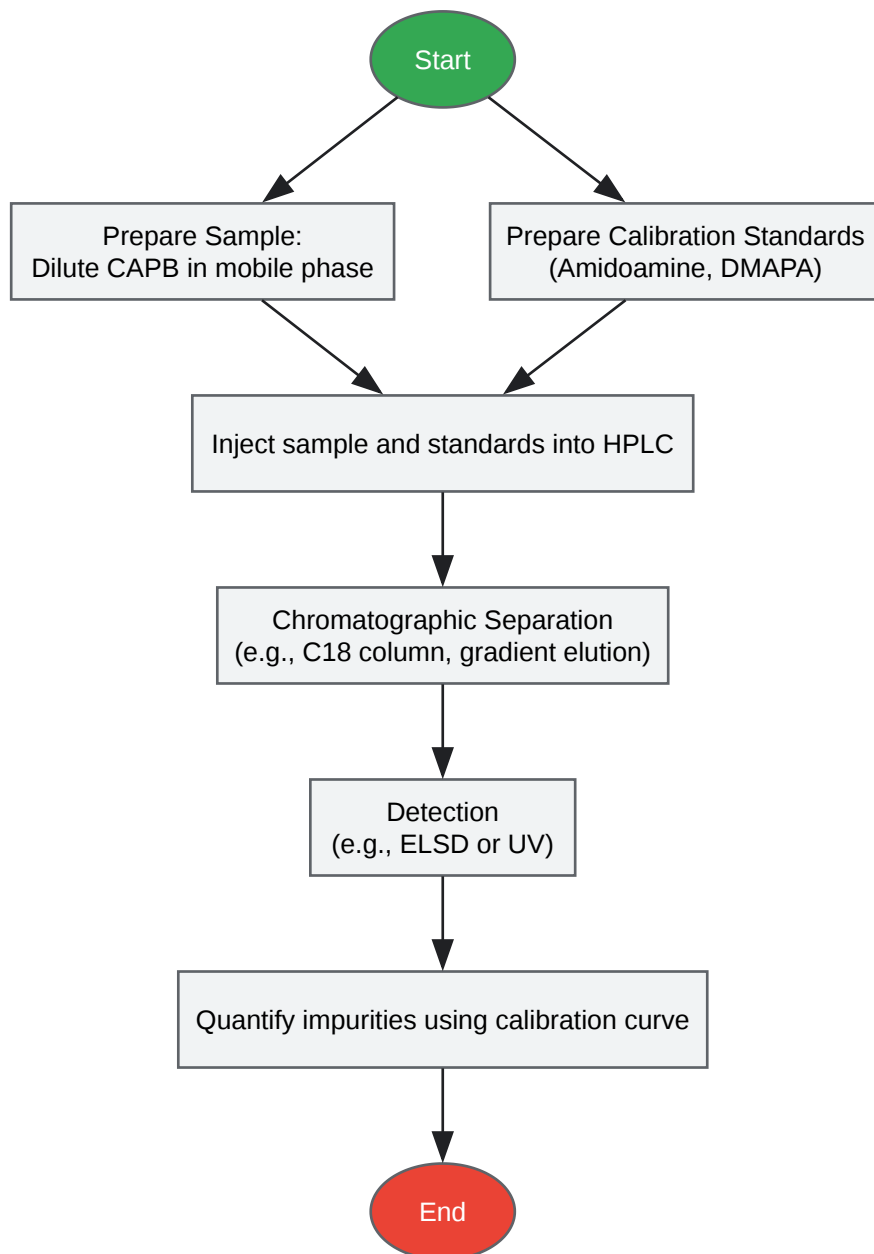
pH-Dependent Equilibrium of Cocamidopropyl Betaine



Workflow for Potentiometric Titration of CAPB



HPLC Workflow for Impurity Analysis of CAPB



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